

Personal protective equipment for handling UniPR1331

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Compound of Interest

Compound Name: UniPR1331

Cat. No.: B611590

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Essential Safety and Handling Guide for UniPR1331

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds. This document provides essential, immediate safety and logistical information for the handling and disposal of **UniPR1331**, a selective antagonist of the Eph-ephrin system. Adherence to these procedural guidelines is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

The following table summarizes the recommended personal protective equipment and safety measures to be employed when handling **UniPR1331**. This information is compiled from the Safety Data Sheet (SDS) provided by MedchemExpress.

Area of Protection	Requirement	Specification
Eye/Face Protection	Safety glasses with side-shields	Conforming to EN166
Skin Protection	Protective gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
General Hygiene	Handle in accordance with good industrial hygiene and safety practice.	Wash hands before breaks and at the end of workday.

Operational and Disposal Plans

Handling Procedures:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Recommended storage temperature: Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.

Spill Response:

- Personal precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental precautions: Do not let product enter drains.
- Methods for cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Plan:

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated packaging: Dispose of as unused product.

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **UniPR1331** is not classified as a hazardous substance or mixture.

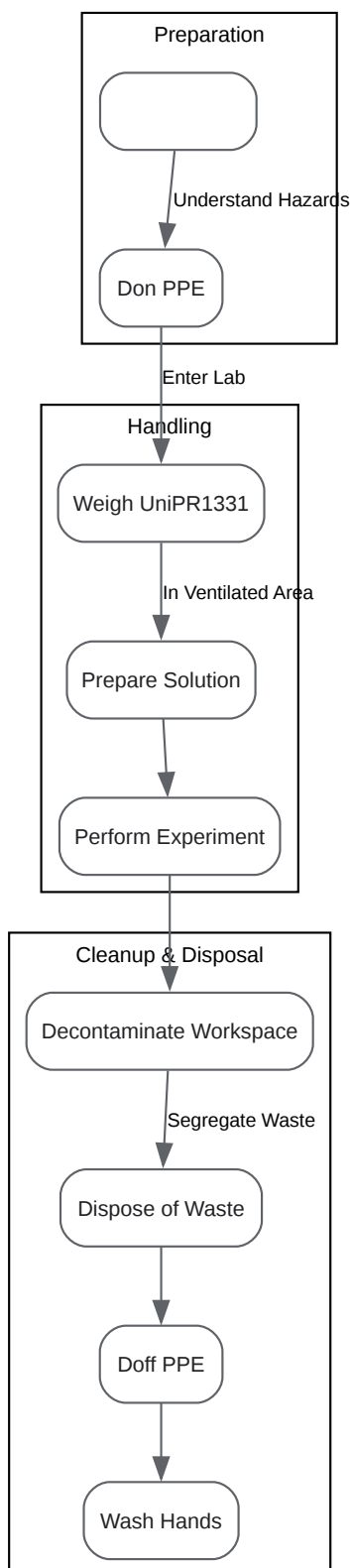
First Aid Measures:

- If inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration.

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Flush eyes with water as a precaution.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Experimental Workflow for Handling UniPR1331

The following diagram outlines the standard operating procedure for the safe handling and disposal of **UniPR1331** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **UniPR1331**.

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